

dibenzyl phosphate CAS number 1623-08-1

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Dibenzyl phosphate*

Cat. No.: *B196167*

[Get Quote](#)

An In-depth Technical Guide to **Dibenzyl Phosphate** (CAS 1623-08-1)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Dibenzyl phosphate (DBzP), registered under CAS number 1623-08-1, is an organophosphorus compound with the chemical formula $C_{14}H_{15}O_4P$.^{[1][2]} It is also known by synonyms such as Dibenzyl hydrogen phosphate and Phosphoric acid dibenzyl ester.^[2] This compound presents as a white to slightly yellow crystalline powder.^{[2][3]} Structurally, it consists of a central phosphate group bonded to two benzyl groups via ester linkages.^[1] **Dibenzyl phosphate** is a versatile reagent and intermediate in organic and medicinal chemistry.^[4] Its utility spans from being a crucial building block in the synthesis of complex biomolecules to applications in materials science as a plasticizer and flame retardant.^{[1][4]} In the pharmaceutical sector, it is a key intermediate in the synthesis of active pharmaceutical ingredients (APIs) and is used in the development of prodrugs.^{[4][5][6]} This guide provides a comprehensive overview of its chemical properties, synthesis, analytical characterization, applications, and experimental protocols involving its use.

Chemical and Physical Properties

The fundamental properties of **Dibenzyl phosphate** are summarized in the tables below, providing a quick reference for laboratory use.

General Properties

Property	Value	Reference(s)
CAS Number	1623-08-1	[2]
Molecular Formula	C ₁₄ H ₁₅ O ₄ P	[2]
Molecular Weight	278.24 g/mol	[2]
Appearance	White to slightly yellow powder/crystals	[2] [3]
Purity	≥ 98%	[4] [7]

Physical Properties

Property	Value	Reference(s)
Melting Point	78-80 °C (lit.)	[2]
Boiling Point	427.6 °C at 760 mmHg	[2]
Density	1.28 g/cm ³	[2]
Flash Point	212.4 °C	[2]
Vapor Pressure	4.49E-08 mmHg at 25°C	[2]
Solubility	Chloroform (Slightly), Ethyl Acetate (Slightly, Heated), Methanol (Slightly)	[2]

Spectroscopic Data

Spectroscopic data is critical for the identification and characterization of **Dibenzyl phosphate**.

Technique	Data Summary	Reference(s)
¹ H NMR	Spectra available at 400 MHz in CDCl ₃ .	[1][8]
¹³ C NMR	Spectra available in CDCl ₃ .	[1][9]
IR Spectroscopy	Spectra available for KBr disc and nujol mull techniques.	[1][10][11]
Mass Spectrometry	GC-MS data available.	[10]

Synthesis and Reactions

Dibenzyl phosphate serves as both a product of synthesis and a key reactant for further chemical transformations.

Synthesis of Dibenzyl Phosphate

One common method for preparing **Dibenzyl phosphate** involves the hydroxylation of dibenzyl phosphite.[12]

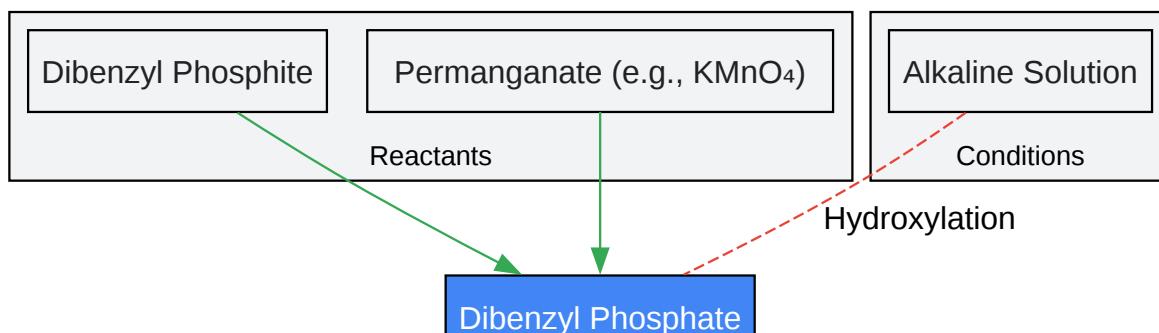


Diagram 1: Synthesis of Dibenzyl Phosphate

[Click to download full resolution via product page](#)

Caption: Synthesis of **Dibenzyl Phosphate** via hydroxylation.

Key Reactions Involving Dibenzyl Phosphate

Dibenzyl phosphate is a precursor for synthesizing tetrabenzyl pyrophosphate (TBPP), a crucial reagent for phosphorylation.[\[5\]](#) This reaction often employs a coupling agent like dicyclohexylcarbodiimide (DCC).[\[5\]](#)

Applications in Research and Development

Dibenzyl phosphate's unique chemical properties make it valuable across several scientific domains.

Pharmaceutical Synthesis

DBzP is extensively used as a reactant and intermediate in the pharmaceutical industry.[\[4\]](#)[\[6\]](#)

- **Synthesis of Glycosyl Phosphates:** It is a key reactant for producing stereospecific 1,2-trans glycosyl phosphates, which are important in medicinal chemistry.[\[2\]](#)[\[3\]](#)
- **Ring-Opening of Epoxides:** It is utilized in the ring-opening reaction of epoxides like benzylglycidol to synthesize dihydroxyacetone phosphate (DHAP), an intermediate for various pharmaceutical compounds.[\[2\]](#)[\[3\]](#)
- **Prodrug Synthesis:** The dibenzyl phosphoryl moiety is used in prodrug design, which can be debenzylated under mild conditions to release the active phosphate drug.[\[5\]](#)[\[13\]](#) It is also identified as an impurity of the drug Fosaprepitant.[\[14\]](#)

Organic Synthesis

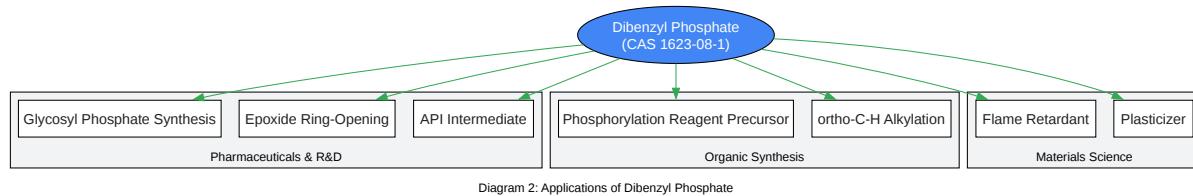
In broader organic chemistry, DBzP serves as a versatile reagent.[\[4\]](#)

- **Phosphorylation Agent:** It is a precursor to phosphorylating agents like tetrabenzyl pyrophosphate.[\[5\]](#)
- **Catalysis:** It promotes the monoselective ortho-C-H alkylation of N-quinolyl benzamides with alkyl iodides.[\[2\]](#)[\[3\]](#)

Materials Science

Beyond the pharmaceutical field, DBzP finds applications in polymer science.

- Flame Retardant: It is used as a flame retardant in materials like plastics and textiles. Its mechanism involves releasing phosphoric acid and forming a protective char layer upon combustion.[1]
- Plasticizer: It is added to polymers to enhance flexibility and durability by reducing intermolecular forces between polymer chains.[1]



[Click to download full resolution via product page](#)

Caption: Key application areas for **Dibenzyl Phosphate**.

Experimental Protocols

Detailed experimental procedures are essential for reproducible scientific outcomes.

Synthesis of Tetrabenzyl Pyrophosphate from Dibenzyl Phosphate

This protocol details a common and important reaction utilizing **Dibenzyl phosphate**.[5]

Materials:

- **Dibenzyl phosphate** (DBP)
- Dicyclohexylcarbodiimide (DCC)

- Isopropyl acetate
- Heptane
- Argon or Nitrogen gas supply
- Magnetic stirrer and stir bar
- Round-bottomed flasks
- Syringes
- Sintered glass filter funnel

Procedure:

- Reaction Setup: A flame-dried, three-necked round-bottomed flask is equipped with a magnetic stir bar and flushed with argon.
- Reactant Addition: Charge the flask with **Dibenzyl phosphate** (1.0 eq) and add isopropyl acetate to dissolve the solid.
- DCC Addition: Prepare a solution of DCC (approx. 0.5 eq) in isopropyl acetate. Add this solution dropwise to the stirred DBP solution at room temperature. The reaction is typically complete within 90 minutes.
- Work-up: A white precipitate of 1,3-dicyclohexylurea (DCU) will form. Filter the slurry to remove the DCU solid. Rinse the filter cake with isopropyl acetate.
- Isolation: Combine the filtrate and rinses and concentrate them in vacuo.
- Crystallization: Add heptane to the concentrated solution to induce crystallization of the tetrabenzyl pyrophosphate product. Cool the slurry to enhance precipitation.
- Final Product: Collect the solid product by filtration, wash with a mixture of isopropyl acetate/heptane, and dry under reduced pressure to yield tetrabenzyl pyrophosphate as a white crystalline solid.

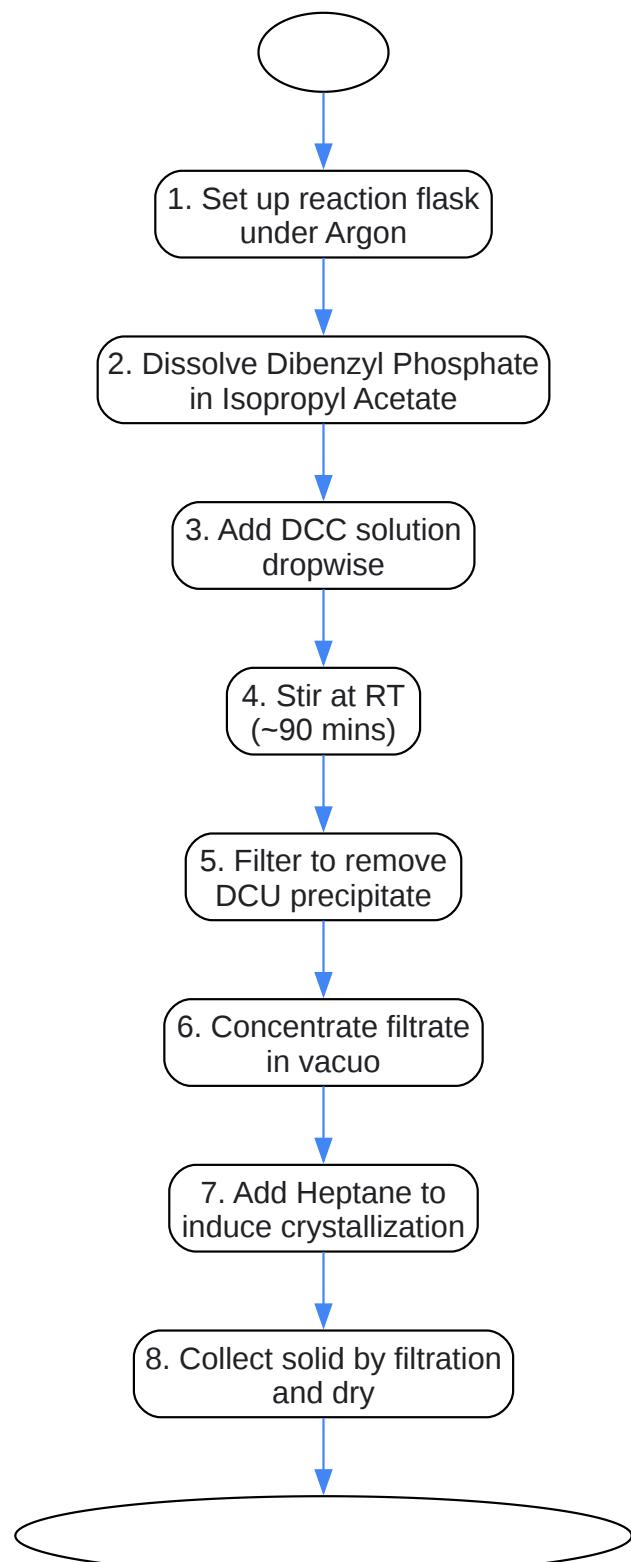


Diagram 3: Workflow for TBPP Synthesis

[Click to download full resolution via product page](#)

Caption: Experimental workflow for Tetrabenzyl Pyrophosphate.

Analytical Method: HPLC Analysis

This protocol provides a general method for analyzing **Dibenzyl phosphate** using reverse-phase HPLC.[\[15\]](#)

Instrumentation:

- High-Performance Liquid Chromatography (HPLC) system with UV detector
- Newcrom R1 or similar C18 reverse-phase column

Mobile Phase:

- A mixture of acetonitrile (MeCN) and water, with phosphoric acid as a modifier.
- For Mass Spectrometry (MS) compatible applications, replace phosphoric acid with formic acid.

Procedure:

- Sample Preparation: Prepare a standard solution of **Dibenzyl phosphate** of known concentration in a suitable solvent (e.g., a mixture of the mobile phase). Prepare the sample to be analyzed by dissolving it in the same solvent.
- Chromatographic Conditions:
 - Column: Newcrom R1 or equivalent C18 column.
 - Mobile Phase: Isocratic or gradient elution with MeCN/Water/Acid.
 - Flow Rate: Typically 1.0 mL/min.
 - Detection: UV detection at a suitable wavelength (e.g., 260 nm).[\[5\]](#)
 - Injection Volume: Typically 10-20 µL.
- Analysis: Inject the standard solution to determine the retention time and response factor. Inject the sample solution to determine the purity or concentration of **Dibenzyl phosphate**.

Safety and Handling

Proper handling of **Dibenzyl phosphate** is crucial for laboratory safety.

- General Hazards: While some classifications state it is not a hazardous substance, other data suggests it can cause skin and serious eye irritation.[7][10][16][17]
- Personal Protective Equipment (PPE): Wear protective gloves, safety glasses with side-shields, and a lab coat.[7][17]
- Handling: Avoid breathing dust.[1] Use in a well-ventilated area. Avoid contact with skin and eyes.[1] Wash hands thoroughly after handling.[7]
- Storage: Store in a cool (2-8°C), dry, and well-ventilated place away from direct sunlight.[1] [2] The material can be moisture-sensitive.[2] Keep the container tightly closed.[18]
- First Aid:
 - Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. If irritation persists, get medical advice.[7][19]
 - Skin Contact: Wash off with soap and plenty of water.[17][19]
 - Inhalation: Move the person into fresh air.[17][19]
 - Ingestion: Rinse mouth with water. Never give anything by mouth to an unconscious person.[17][19]

Conclusion

Dibenzyl phosphate is a compound of significant interest to researchers in both academic and industrial settings, particularly in drug development. Its role as a versatile synthetic intermediate is well-established. This guide has provided a detailed overview of its properties, synthesis, applications, and essential experimental protocols. Adherence to proper safety and handling procedures is paramount when working with this chemical.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Page loading... [wap.guidechem.com]
- 2. Cas 1623-08-1,Dibenzyl phosphate | lookchem [lookchem.com]
- 3. Dibenzyl phosphate | 1623-08-1 [chemicalbook.com]
- 4. chemimpex.com [chemimpex.com]
- 5. Organic Syntheses Procedure [orgsyn.org]
- 6. nbinno.com [nbinno.com]
- 7. tcichemicals.com [tcichemicals.com]
- 8. Dibenzyl phosphate(1623-08-1) 1H NMR spectrum [chemicalbook.com]
- 9. Dibenzyl phosphate(1623-08-1) 13C NMR spectrum [chemicalbook.com]
- 10. Dibenzyl phosphate | C14H15O4P | CID 74189 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 11. Dibenzyl phosphate(1623-08-1) IR Spectrum [chemicalbook.com]
- 12. CN114380859A - Preparation method of dibenzyl phosphate and tetrabenzyl pyrophosphate - Google Patents [patents.google.com]
- 13. pubs.acs.org [pubs.acs.org]
- 14. Dibenzyl Phosphate Impurity | 1623-08-1 | SynZeal [synzeal.com]
- 15. Dibenzyl phosphate | SIELC Technologies [sielc.com]
- 16. datasheets.scbt.com [datasheets.scbt.com]
- 17. cdhfinechemical.com [cdhfinechemical.com]
- 18. Dibenzyl phosphate - Safety Data Sheet [chemicalbook.com]
- 19. assets.thermofisher.com [assets.thermofisher.com]
- To cite this document: BenchChem. [dibenzyl phosphate CAS number 1623-08-1]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b196167#dibenzyl-phosphate-cas-number-1623-08-1>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com